

# Application Notes and Protocols: 3-Isothiocyanato-1-methyl-1H-pyrazole in Medicinal Chemistry

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## Compound of Interest

**Compound Name:** 3-isothiocyanato-1-methyl-1H-pyrazole

**Cat. No.:** B040448

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## Introduction

The pyrazole scaffold is a cornerstone in medicinal chemistry, recognized for its prevalence in a wide array of biologically active compounds.<sup>[1]</sup> Its unique structural and electronic properties make it a versatile building block for the design of therapeutic agents targeting a range of diseases, including cancer and inflammatory conditions. The introduction of a reactive isothiocyanate group at the 3-position of the 1-methyl-1H-pyrazole core creates a valuable intermediate, **3-isothiocyanato-1-methyl-1H-pyrazole**, for the synthesis of diverse compound libraries, particularly thiourea derivatives. These derivatives have shown significant potential as kinase inhibitors and anticancer agents.<sup>[2][3][4]</sup>

This document provides detailed application notes and experimental protocols for the use of **3-isothiocyanato-1-methyl-1H-pyrazole** as a building block in medicinal chemistry. The protocols are based on established synthetic methodologies for analogous compounds, providing a practical guide for researchers.

## Chemical Properties

Property	Value
IUPAC Name	3-isothiocyanato-1-methyl-1H-pyrazole
CAS Number	114874-28-1
Molecular Formula	C <sub>5</sub> H <sub>5</sub> N <sub>3</sub> S
Molecular Weight	139.18 g/mol
Appearance	(Predicted) Colorless to pale yellow oil or low-melting solid
Reactivity	The isothiocyanate group is a key functional handle, readily undergoing nucleophilic attack by primary and secondary amines to form stable thiourea derivatives.

## Experimental Protocols

The following protocols are representative methods for the synthesis of the title compound and its subsequent use in generating derivatives.

### Protocol 1: Synthesis of 3-Amino-1-methyl-1H-pyrazole (Precursor)

The synthesis of the precursor, 3-amino-1-methyl-1H-pyrazole, is a critical first step. The following protocol is adapted from established methods for the synthesis of similar aminopyrazoles.

Reaction Scheme:

## Synthesis of 3-Amino-1-methyl-1H-pyrazole

Methylhydrazine

Ethyl Acetate

Sodium Metal

Acetonitrile

1. Na, Ethyl Acetate  
2. H<sup>+</sup>

3-Amino-2-butenenitrile

Methylhydrazine,  
Ethanol, Reflux

3-Amino-1-methyl-1H-pyrazole

## Synthesis of 3-Isothiocyanato-1-methyl-1H-pyrazole

Dichloromethane

Triethylamine or NaHCO<sub>3</sub>Thiophosgene (CSCl<sub>2</sub>)

3-Amino-1-methyl-1H-pyrazole

Thiophosgene, Base,  
Dichloromethane, 0 °C to rt

3-Isothiocyanato-1-methyl-1H-pyrazole

## Synthesis of Pyrazolyl-Thiourea Derivatives

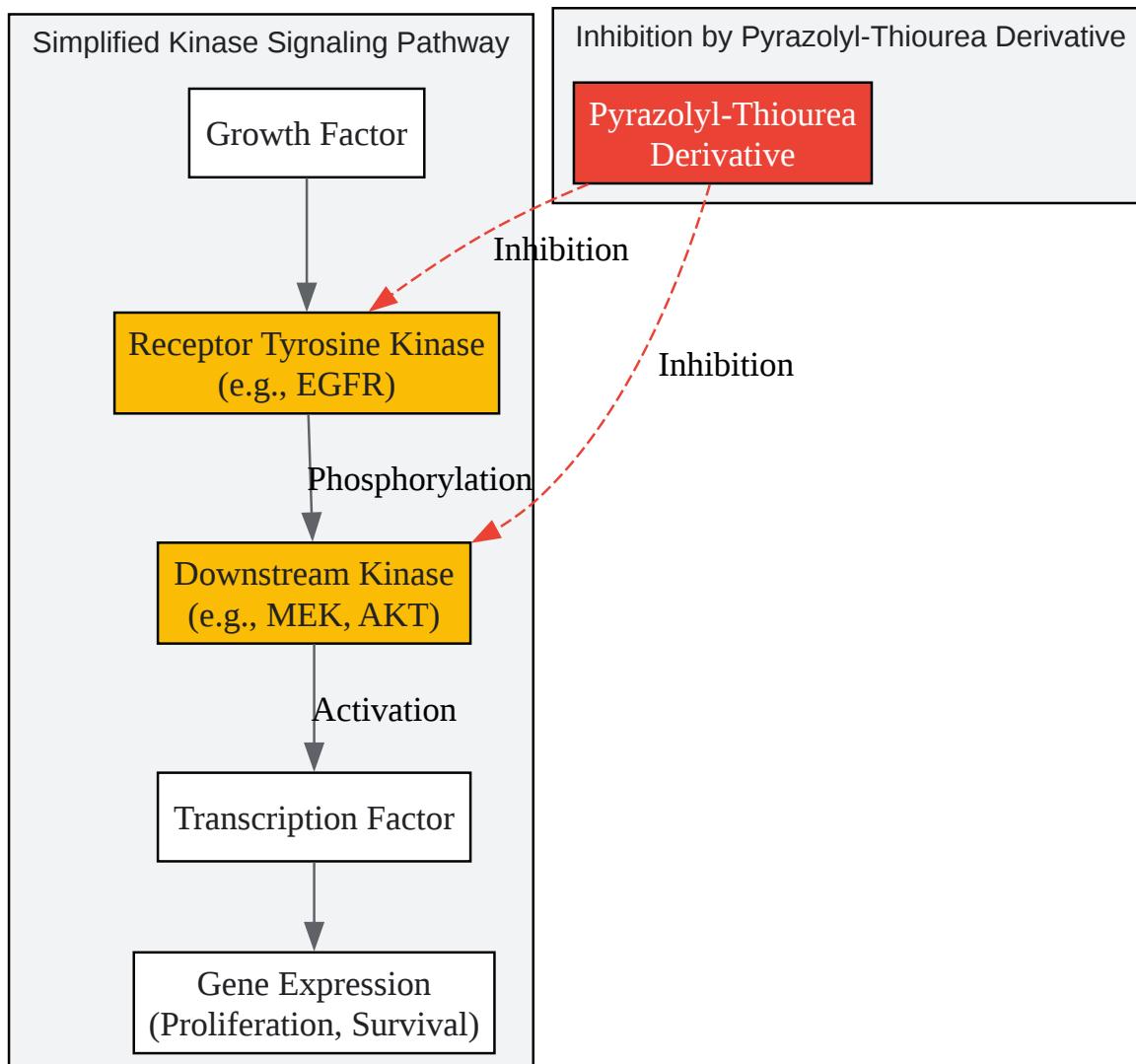
Acetonitrile or THF

Primary Amine (R-NH<sub>2</sub>)

3-Isothiocyanato-1-methyl-1H-pyrazole

R-NH<sub>2</sub>, Solvent, rt

N-(1-methyl-1H-pyrazol-3-yl)-N'-R-thiourea

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## References

- 1. [benchchem.com](http://benchchem.com) [benchchem.com]

- 2. researchgate.net [researchgate.net]
- 3. Synthesis and anticancer activity of acyl thioureas bearing pyrazole moiety - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. researchgate.net [researchgate.net]
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